

Comprehensive Technical Guide: N-Acryloylglycine Structure, Properties, and Research Applications

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Compound Focus: N-Acryloylglycine

CAS No.: 24599-25-5

Cat. No.: S663276

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Introduction and Chemical Identity

N-Acryloylglycine (CAS Registry Number: 24599-25-5) is a specialized organic compound that occupies an important niche in scientific research, particularly in the fields of **polymer chemistry** and **biomaterial science**. This synthetic molecule belongs to the class of **N-acyl-alpha amino acids**, which are characterized by an acyl group attached to the terminal nitrogen atom of an alpha amino acid. The compound's molecular structure incorporates both **acrylic functionality** and **amino acid characteristics**, creating a unique chemical entity with diverse applications. As a research chemical, **N-Acryloylglycine** serves as a versatile building block for developing advanced polymeric materials while also functioning as a reference standard in metabolic studies. Its **balanced hydrophilicity-hydrophobicity** profile and **reactivity characteristics** make it particularly valuable for creating functional materials with tailored properties for biomedical applications.

The fundamental chemical identity of **N-Acryloylglycine** is summarized in the following table:

Table 1: Basic Chemical Identification of **N-Acryloylglycine**

Property	Description
CAS Registry Number	24599-25-5 [1] [2] [3]
Systematic IUPAC Name	2-(prop-2-enamido)acetic acid [2] [4]
Alternative Names	N-Acryloylglycine, Acryloyl glycine, 2-Acrylamidoacetic Acid, APAA [2] [3] [5]
Molecular Formula	C ₅ H ₇ NO ₃ [1] [2] [3]
Average Molecular Weight	129.11 g/mol [1] [4] [5]
Monoisotopic Mass	129.042593095 g/mol [2]

Structural Characteristics and Properties

Molecular Structure and Key Features

The molecular structure of **N-Acryloylglycine** contains several **functional groups** that collectively determine its chemical behavior and applications. The compound features an **acrylamide moiety** with a vinyl group (-CH=CH₂) that enables polymerization reactions, a **peptide bond** (-CONH-) that provides structural stability, and a **terminal carboxylic acid** (-COOH) that offers pH-dependent reactivity and hydrophilicity. This combination allows **N-Acryloylglycine** to participate in various chemical interactions, making it valuable for creating functional polymers. The **structural flexibility** afforded by the glycine backbone facilitates conformational adaptation when incorporated into polymer networks, while the carboxylic acid group enables further chemical modifications through esterification or amidation reactions.

The canonical SMILES representation for **N-Acryloylglycine** is C=CC(=O)NCC(=O)O [4], which precisely captures the connectivity of these functional groups. The InChI Key **LZCXCXDOGAEFQX-UHFFFAOYSA-N** [2] [3] [4] provides a standardized identifier for database searches and chemical referencing. Experimental and predicted analytical data reveals several important structural and electronic parameters:

- The molecule has a **polar surface area of 66.4 Å²** [2], indicating moderate polarity
- It contains **three rotatable bonds** [2], providing conformational flexibility
- Computational predictions suggest it follows the **"Rule of Five"** [2], indicating good bioavailability potential
- The **carboxylic acid group** has a pKa of approximately 3.84 [2], making it partially ionized at physiological pH

Physical and Chemical Properties

Table 2: Physical, Chemical and Safety Properties of *N*-Acryloylglycine

Property	Value/Description	Reference
Melting Point	132-136 °C	[5]
Boiling Point	399.7±34.0 °C (Predicted)	[5]
Density	1.209±0.06 g/cm ³ (Predicted)	[5]
Experimental Density	1.21 g/cm ³ (Calculated)	[6]
Water Solubility	63.6 g/L (Predicted)	[2]
Additional Solubility	Soluble in DMSO (Slightly), Methanol (Slightly)	[5]
pKa Value	3.66±0.10 (Predicted)	[5]
Flash Point	195.552°C (Calculated)	[6]
Physical State	Solid	[2]
Storage Conditions	2-8°C, protected from light	[5]
Stability	Light Sensitive	[5]

Property	Value/Description	Reference
GHS Hazard Codes	H302-H317-H319 (Harmful if swallowed, May cause allergic skin reaction, Causes serious eye irritation)	[5]

The **acid dissociation constant** (pKa) of approximately 3.66-3.84 [2] [5] indicates **N-Acryloylglycine** is a weakly acidic compound that exists predominantly in its deprotonated form at physiological pH. This property is particularly exploited in pH-responsive drug delivery systems, where the carboxylic acid group enables swelling changes in response to environmental pH variations. The compound's **calculated partition coefficient** (logP) of -0.28 to -0.57 [2] confirms its hydrophilic nature, which contributes to its relatively high predicted water solubility of 63.6 g/L [2]. These properties collectively make **N-Acryloylglycine** particularly suitable for designing **hydrogel systems** for biomedical applications, where balanced hydrophilicity and pH-responsive behavior are crucial for controlled drug release.

Research Applications and Experimental Protocols

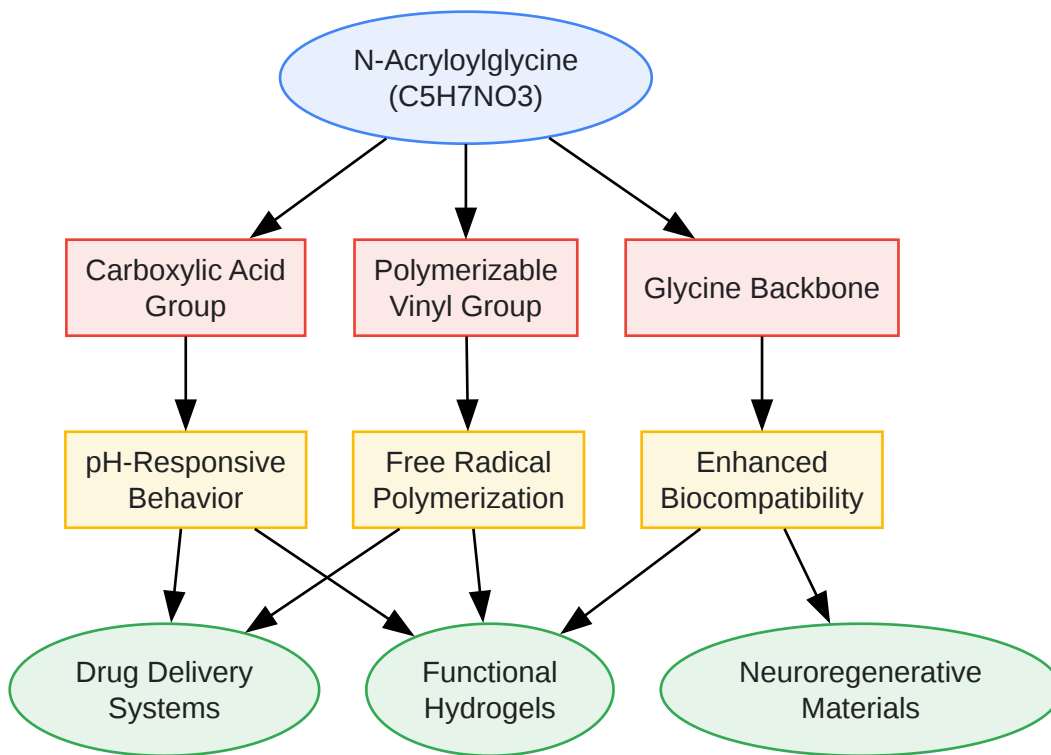
Hydrogel Biomaterials for Biomedical Applications

N-Acryloylglycine serves as a **key monomer** in the development of advanced functional hydrogels with applications in neuroregeneration, angiogenesis, and drug delivery. The **vinyl group** in **N-Acryloylglycine** enables free radical polymerization, while the **glycine moiety** contributes to biological compatibility. Recent research has demonstrated the development of a **poly(N-acryloylglycine)-co-(acrylamide)-co-(N-acryloyl-glutamate) hydrogel [p(NAG-Ac-NAE)]** that exhibits exceptional neurogenic and angiogenic properties [7]. This hydrogel system shows **high biodegradability**, **pH-responsiveness**, and remarkable **swelling behavior** (6188%), making it suitable for neural tissue engineering applications. The mechanical stability of this hydrogel ($G' = 2.3\text{-}2.7$ kPa) has proven appropriate for supporting neuronal differentiation, while demonstrating biocompatibility with HUVEC cells and promoting PC12 cell proliferation ($152.7 \pm 13.7\%$) [7].

Table 3: Research Applications of **N-Acryloylglycine**-Based Materials

Application Area	Material Format	Key Properties	Research Findings
Neuroregeneration	p(NAG-Ac-NAE) Hydrogel	Biodegradable, pH-responsive, Swelling: 6188%, G': 2.3-2.7 kPa	Promotes PC12 cell proliferation (152.7±13.7%), cytocompatible with HUVECs, extends neuronal axons [7]
Drug Delivery	poly(N-acryloylglycinate) & Sodium Alginate Porous Hydrogel	pH/thermo-responsive, porous structure	Controlled caffeine release: 7.2% at pH 2.1 vs 65.3% at pH 7.4 within 600 min; enhanced release at 37°C [8]
Therapeutic Delivery	poly(N-acryloylglycinamide) Hydrogel	Thermo-responsive, reversible sol-gel transition	Adaptable delivery system for various active principles (antibiotics, anticancer agents, anti-inflammatories) [9]
Cancer Research	p(NAG-Ac-NAE) Hydrogel	Selective cytotoxicity	Toxic to glioblastoma (LN229) and triple-negative breast cancer cells (MDA-MB-231) [7]

The relationship between **N-Acryloylglycine** properties and its research applications can be visualized through the following logical pathway:



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Structural properties of N-Acryloylglycine enabling diverse research applications.

Experimental Protocols and Methodologies

3.2.1 Protocol: Development of Neurogenic p(NAG-Ac-NAE) Hydrogel

The synthesis of poly(**N-acryloylglycine**)-co-(acrylamide)-co-(N-acryloyl-glutamate) hydrogel for neuroregeneration applications involves a **free radical copolymerization** approach [7]:

- **Monomer Preparation:** Prepare purified **N-acryloylglycine**, acrylamide, and N-acryloyl-glutamate monomers in molar ratios optimized for neural compatibility (specific ratios not provided in search results)
- **Polymerization Initiation:** Use ammonium persulfate (APS) as an initiator and tetramethylethylenediamine (TEMED) as a catalyst to initiate polymerization under inert atmosphere
- **Cross-linking:** Incorporate N,N'-methylenebisacrylamide (MBA) as a cross-linking agent to create the three-dimensional network structure
- **Swelling Characterization:** Determine swelling ratio by immersing dried hydrogel samples in phosphate buffered saline (PBS) at physiological pH (7.4) and calculating: Swelling Ratio (%) = $[(W_s -$

$(W_s/W_d) \times 100$, where W_s is swollen weight and W_d is dry weight

- **Mechanical Testing:** Perform rheological analysis to determine storage modulus (G') and loss modulus (G'') using a rotational rheometer with parallel plate geometry
- **Biological Evaluation:** Assess cytocompatibility using ISO 10993-5 standard, cell proliferation via MTT assay, and gene expression through RT-PCR analysis of HIF-1 α and VEGF isoforms

3.2.2 Protocol: pH/Thermo-Responsive Porous Hydrogel for Drug Delivery

The development of pH/thermo-responsive porous hydrogels from poly(N-acryloylglycinate) and sodium alginate follows this methodology [8]:

- **Polymer Synthesis:** Synthesize poly(**N-acryloylglycine** methyl ester) and poly(**N-acryloylglycine** ethyl ester) via free radical polymerization
- **Porous Structure Formation:** Incorporate CaCO_3 particles as pore-forming agent, with HCl generating CO_2 bubbles (creating pores) and CaCl_2 (cross-linking sodium alginate)
- **Composite Formation:** Combine poly(N-acryloylglycinate) polymers with sodium alginate in aqueous solution, with CaCO_3 content varied to control porosity
- **Characterization:** Analyze morphology by scanning electron microscopy (SEM), chemical structure by Fourier transform infrared spectroscopy (FTIR), and thermal properties by differential scanning calorimetry (DSC)
- **Drug Release Studies:** Load model drug (caffeine) into hydrogel and study release kinetics in PBS at different pH values (2.1 and 7.4) and temperatures (room temperature and 37°C) using UV-Vis spectrophotometry

Safety and Commercial Information

Safety and Handling Considerations

N-Acryloylglycine requires careful handling with appropriate safety precautions. The compound has been classified under the **Globally Harmonized System (GHS)** with the signal word "Warning" and the following hazard statements: **H302** (Harmful if swallowed), **H317** (May cause allergic skin reaction), and **H319** (Causes serious eye irritation) [5]. Key safety considerations include:

- **Personal Protective Equipment:** Wear appropriate protective gloves, eye protection, and face protection when handling
- **Storage Conditions:** Store at 2-8°C in a cool, well-ventilated place with container tightly closed
- **Light Sensitivity:** Protect from light, as the compound is light-sensitive [5]

- **Stability:** Under recommended storage conditions, the compound exhibits good stability

For laboratory handling, always use in a **well-ventilated area** and avoid ingestion, inhalation, and contact with skin and eyes. In case of accidental exposure, specific first aid measures should be followed: If in eyes, rinse cautiously with water for several minutes; if on skin, wash with plenty of soap and water; if inhaled, remove to fresh air; and if swallowed, rinse mouth and do NOT induce vomiting. The compound is labeled with **WGK Germany 3** [5], indicating it is highly water-polluting, requiring special attention to prevent environmental release.

Commercial Availability and Research Applications

N-Acryloylglycine is commercially available from several specialty chemical suppliers, primarily for **research purposes**. The pricing varies significantly based on quantity and purity:

Table 4: Commercial Availability of *N-Acryloylglycine*

Supplier	Catalog Number	Quantity	Price	Purity/Notes
Santa Cruz Biotechnology	sc-480204	1 g	\$388.00	For research use only [1]
TRC	A191390	1 g	\$145.00	
AK Scientific	7288CA	100 mg	\$372.00	N-Acryloylglycine [5]
AK Scientific	7288CA	500 mg	\$746.00	N-Acryloylglycine [5]
American Custom Chemicals	AAA0006220	5 mg	\$503.83	95.00% Purity [5]
American Custom Chemicals	AAA0006220	1 g	\$820.05	95.00% Purity [5]

All commercial sources emphasize that **N-Acryloylglycine** is "**For Research Use Only**" and is "**Not Intended for Diagnostic or Therapeutic Use**" [1] [4]. Researchers should consult the **Certificate of Analysis** for lot-specific data when planning experiments, particularly for quantitative studies where purity is critical. The significant price variations between suppliers reflect differences in purity, analytical documentation, and quality control measures.

Conclusion

N-Acryloylglycine represents a **versatile chemical building block** with significant potential in biomaterial science and pharmaceutical applications. Its unique structural features—combining **polymerizable vinyl group**, **amide linkage**, and **ionizable carboxylic acid**—enable the creation of functional materials with tailored properties. Current research demonstrates promising applications in **neuroregenerative hydrogels**, **stimuli-responsive drug delivery systems**, and **tissue engineering scaffolds**.

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